

Technical Guide: Malonic Acid Dihydrazide - Properties and Synthesis

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Compound of Interest

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Core Properties of Malonic Acid Dihydrazide

Malonic acid dihydrazide, also known as propanediol dihydrazide, is a key chemical intermediate in various research and development sectors, including pharmaceutical synthesis and polymer chemistry. Its physical state at ambient temperature is a white to off-white or light yellow crystalline powder.[1][2][3]

Quantitative Data Summary

The melting point of **malonic acid dihydrazide** is a critical parameter for its identification and purity assessment. Below is a summary of reported melting point ranges from various sources.

Property	Value	Source(s)
Melting Point	152-154 °C	[4]
152-156 °C	[5]	
156-160 °C	[1]	
158 °C	[3]	
Physical State	White to off-white crystalline powder	[1][2]
Solid	[3]	
Molecular Formula	C ₃ H ₈ N ₄ O ₂	[1][5]
Molecular Weight	132.12 g/mol	[1][5]

Experimental Protocols

Determination of Melting Point

Objective: To accurately determine the melting point range of a solid sample of **malonic acid dihydrazide** using the capillary method.

Apparatus and Materials:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (sealed at one end)
- Mortar and pestle
- Spatula
- **Malonic acid dihydrazide** sample
- Thermometer (calibrated)

Procedure:

- Sample Preparation: Place a small amount of the **malonic acid dihydrazide** sample on a clean, dry surface. Using a mortar and pestle, carefully grind the crystals into a fine powder. This ensures uniform packing and heat transfer.
- Capillary Tube Loading: Push the open end of a capillary tube into the powdered sample. A small amount of the powder will enter the tube.
- Packing the Sample: Gently tap the sealed end of the capillary tube on a hard surface to cause the powder to fall to the bottom. Repeat until the tube is filled with 1-2 mm of compacted powder.
- Apparatus Setup: Place the loaded capillary tube into the sample holder of the melting point apparatus. Ensure the thermometer is correctly positioned to accurately measure the temperature of the heating block.
- Rapid Preliminary Measurement (Optional but Recommended): Heat the sample rapidly to get an approximate melting point. This will inform the temperature range for the more precise measurement.
- Accurate Measurement: Allow the apparatus to cool to at least 15-20°C below the approximate melting point. Begin heating again at a slow, controlled rate (approximately 1-2°C per minute) as the temperature approaches the expected melting point.
- Recording the Melting Range:
 - Record the temperature (T_1) at which the first liquid droplets appear.
 - Record the temperature (T_2) at which the last solid crystal melts completely.
 - The melting point is reported as the range $T_1 - T_2$.
- Post-Measurement: Turn off the apparatus and allow it to cool. Dispose of the used capillary tube in the designated glass waste container. For high accuracy, repeat the measurement with a fresh sample and capillary tube.

Synthesis of Malonic Acid Dihydrazide

Objective: To synthesize **malonic acid dihydrazide** from diethyl malonate and hydrazine hydrate.

Materials and Reagents:

- Diethyl malonate
- Hydrazine hydrate
- Ethanol
- Round-bottom flask
- Reflux condenser
- Heating mantle
- Stirring apparatus
- Beakers
- Filtration apparatus (e.g., Büchner funnel)
- Ice bath

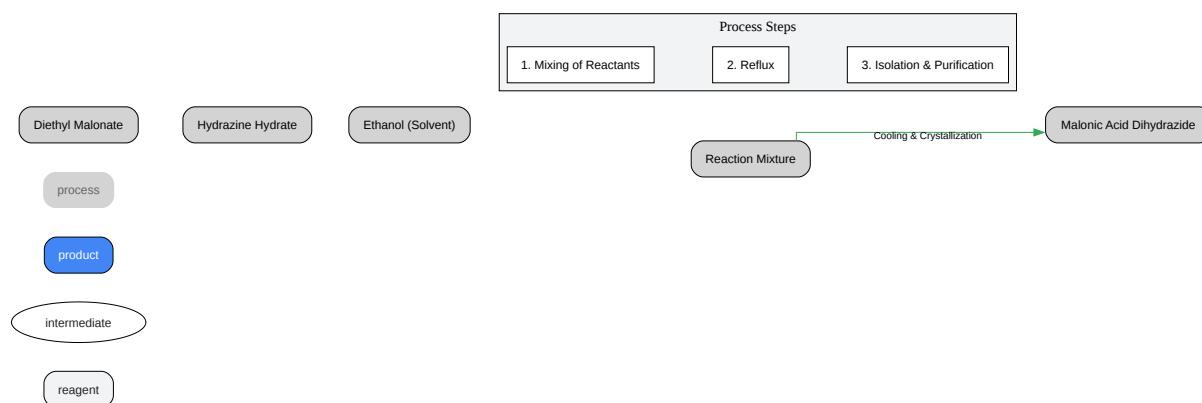
Procedure:

- Reaction Setup: In a round-bottom flask equipped with a reflux condenser and stirring apparatus, dissolve diethyl malonate in ethanol.
- Addition of Hydrazine Hydrate: While stirring, slowly add hydrazine hydrate to the ethanolic solution of diethyl malonate.
- Reflux: Heat the reaction mixture to reflux and maintain this temperature for several hours to ensure the reaction goes to completion.
- Crystallization: After the reflux period, cool the reaction mixture in an ice bath. The product, **malonic acid dihydrazide**, will precipitate out of the solution as a white solid.

- Isolation and Purification: Collect the solid product by filtration. Wash the crystals with cold ethanol to remove any unreacted starting materials and impurities.
- Drying: Dry the purified **malonic acid dihydrazide**, for instance, in a desiccator over a suitable drying agent.

Visualized Workflow: Synthesis of Malonic Acid Dihydrazide

The following diagram illustrates the chemical synthesis pathway for **malonic acid dihydrazide**.



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